

Application Notes and Protocols for the Preparation of Parsalmide Stock Solutions

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Compound of Interest

Compound Name: Parsalmide

Cat. No.: B1678479

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These application notes provide detailed protocols for the preparation of **Parsalmide** stock solutions for various in vitro and in vivo experiments. **Parsalmide** is a non-steroidal anti-inflammatory drug (NSAID) with analgesic and muscle relaxant properties.^[1] Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results.

Parsalmide Chemical and Physical Properties

A comprehensive summary of **Parsalmide**'s properties is provided in the table below, facilitating quick reference for experimental planning.

Property	Value	Source
CAS Number	30653-83-9	[2][3]
Molecular Formula	C ₁₄ H ₁₈ N ₂ O ₂	[4][5][6]
Molecular Weight	246.30 g/mol	[2][3][4]
Appearance	Crystals from ethanol	[2]
Melting Point	83-85 °C	[2]
pKa (aq soln, 20°C)	4.6 ± 0.03	[2]
Solubility	Very soluble in alcohol, chloroform, acetone, ethyl acetate, dioxane; slightly soluble in water; practically insoluble in petroleum ether, cyclohexane.	[2]

Experimental Protocols

2.1. Materials and Equipment

- **Parsalmide** (powder form)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vials or polypropylene tubes
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

2.2. Preparation of a 10 mM **Parsalmide** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for cell-based assays.

- Calculate the required mass of **Parsalmide**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 246.30 \text{ g/mol} \times 1000 \text{ mg/g} = 2.463 \text{ mg}$
- Weighing **Parsalmide**:
 - Tare a sterile, amber glass vial on a calibrated analytical balance.
 - Carefully weigh 2.463 mg of **Parsalmide** powder into the vial.
- Dissolving **Parsalmide**:
 - Add 1 mL of anhydrous DMSO to the vial containing the **Parsalmide** powder.
 - Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure there are no undissolved particulates.
- Storage:
 - Store the 10 mM **Parsalmide** stock solution at -20°C in the dark. For long-term storage, aliquoting into smaller volumes is recommended to avoid repeated freeze-thaw cycles.

2.3. Preparation of Working Solutions

For most cell culture experiments, the final concentration of DMSO should be kept below 0.5% to avoid solvent-induced toxicity. To prepare working solutions, the 10 mM stock solution should be serially diluted in the appropriate cell culture medium immediately before use.

Signaling Pathway

Parsalmide's primary mechanism of action is believed to be the inhibition of prostaglandin synthesis.[3] Prostaglandins are key mediators of inflammation and pain. The synthesis of prostaglandins is initiated by the conversion of arachidonic acid to prostaglandin H2 (PGH2) by cyclooxygenase (COX) enzymes.[3]

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References

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